

# Application Notes and Protocols for DCZ5418 in Cell Culture

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## Compound of Interest

Compound Name:	DCZ5418
Cat. No.:	B12374005

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## Introduction

**DCZ5418** is a potent and selective inhibitor of Thyroid Hormone Receptor Interacting Protein 13 (TRIP13), a key regulator of the spindle assembly checkpoint (SAC).<sup>[1][2]</sup> It has demonstrated anti-multiple myeloma activity both in vitro and in vivo.<sup>[1][3]</sup> These application notes provide detailed protocols for the solubilization of **DCZ5418** in DMSO and its application in cell culture experiments for researchers in oncology, cell biology, and drug development.

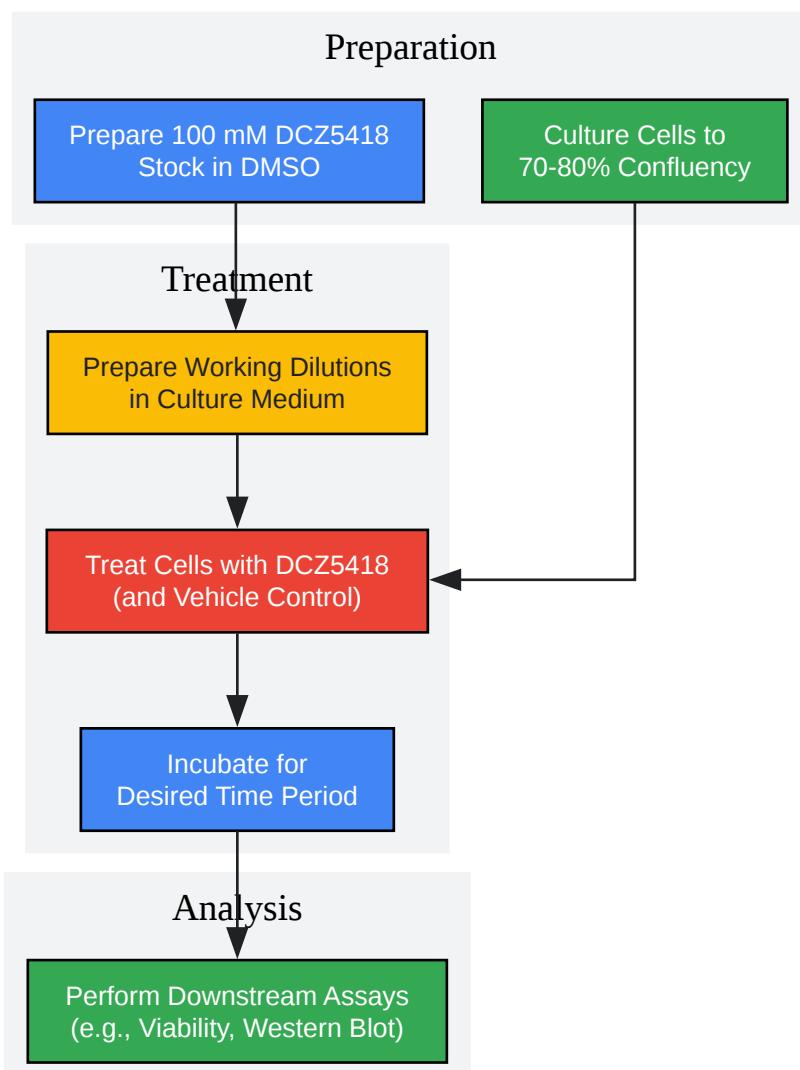
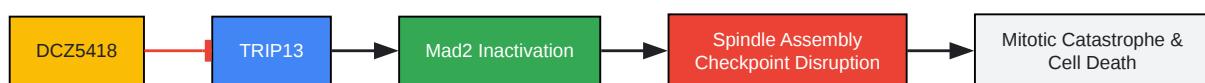
## Data Presentation

The following table summarizes the key quantitative data for **DCZ5418**.

Parameter	Value	Reference
Molecular Weight	362.42 g/mol	[3]
Formula	C <sub>22</sub> H <sub>22</sub> N <sub>2</sub> O <sub>3</sub>	[3]
CAS Number	2883709-99-5	[3]
Appearance	White to off-white solid	[3]
Solubility in DMSO	100 mg/mL (275.92 mM)	[3]
Storage of Powder	-20°C for 3 years; 4°C for 2 years	[3]
Storage of Stock Solution	-80°C for 6 months; -20°C for 1 month	[3]

## Mechanism of Action: TRIP13 Inhibition

**DCZ5418** functions as an inhibitor of TRIP13, an AAA-ATPase that plays a crucial role in the spindle assembly checkpoint by regulating the conformational state of the mitotic checkpoint complex protein Mad2.[2] By inhibiting TRIP13, **DCZ5418** disrupts the proper functioning of the spindle assembly checkpoint, which can lead to mitotic catastrophe and cell death in cancer cells that are highly dependent on this checkpoint for survival.[2]



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## References

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- 2. Advancing the development of TRIP13 inhibitors: A high-throughput screening approach - PMC [pmc.ncbi.nlm.nih.gov]
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